

Spectroscopic Profile of (+)-Dihydorobinetin: A Technical Guide

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Compound of Interest

Compound Name: (+)-Dihydorobinetin

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This technical guide provides a comprehensive overview of the spectroscopic data for **(+)-Dihydorobinetin**, a dihydroflavonol found in plants such as *Robinia pseudoacacia*. The information presented herein is intended to support research, quality control, and drug development activities related to this natural compound. This document summarizes available Nuclear Magnetic Resonance (NMR) and Ultraviolet-Visible (UV-Vis) spectroscopic data, details experimental protocols for acquiring such data, and provides visualizations for typical analytical workflows.

Spectroscopic Data

The structural elucidation and characterization of **(+)-Dihydorobinetin** have been primarily achieved through NMR and UV-Vis spectroscopy. The following tables summarize the key quantitative data obtained from these analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The complete assignment of the ^1H and ^{13}C NMR spectra for **(+)-Dihydorobinetin** was reported by Cerezo et al. (2009).^[1] While the full dataset from the original publication could not

be accessed for this guide, the key findings from their work are foundational for the structural confirmation of this compound. The data presented below is based on typical chemical shifts for similar flavonoid structures and should be cross-referenced with the primary literature for definitive values.

Table 1: ¹H NMR Spectroscopic Data for **(+)-Dihydrorobinetin**

Atom No.	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	Data not available	Data not available	Data not available
H-3	Data not available	Data not available	Data not available
H-5	Data not available	Data not available	Data not available
H-6	Data not available	Data not available	Data not available
H-8	Data not available	Data not available	Data not available
H-2'	Data not available	Data not available	Data not available
H-6'	Data not available	Data not available	Data not available

Note: The complete ¹H NMR data is reported in Cerezo et al., J Agric Food Chem. 2009 Oct 28;57(20):9551-4, which was not fully accessible for this compilation.

Table 2: ¹³C NMR Spectroscopic Data for **(+)-Dihydrorobinetin**

Atom No.	Chemical Shift (δ , ppm)
C-2	Data not available
C-3	Data not available
C-4	Data not available
C-4a	Data not available
C-5	Data not available
C-6	Data not available
C-7	Data not available
C-8	Data not available
C-8a	Data not available
C-1'	Data not available
C-2'	Data not available
C-3'	Data not available
C-4'	Data not available
C-5'	Data not available
C-6'	Data not available

Note: The complete assignment of ^{13}C NMR data is reported for the first time in Cerezo et al., J Agric Food Chem. 2009 Oct 28;57(20):9551-4, which was not fully accessible for this compilation.^[1]

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of dihydrorobinetin is characteristic of dihydroflavonols, which lack the C2-C3 double bond, resulting in a less conjugated system compared to flavonols. This leads to a strong absorption band (Band II) corresponding to the A-ring and a weaker absorption or shoulder (Band I) for the B-ring.

Table 3: UV-Vis Spectroscopic Data for **(+)-Dihydrorobinetin**

Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ , M-1cm-1)
Methanol or Ethanol/Water	~280	Data not available

Note: The λ_{max} is estimated from the UV spectrum presented by Destandau et al. (2016). The exact value and molar absorptivity were not explicitly stated in the available literature.

Experimental Protocols

The following sections detail generalized experimental methodologies for obtaining NMR and UV-Vis spectroscopic data for flavonoids like **(+)-Dihydrorobinetin**. For specific parameters used in the primary literature, it is recommended to consult the cited articles directly.

NMR Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra for structural elucidation and confirmation of **(+)-Dihydrorobinetin**.

Materials and Equipment:

- **(+)-Dihydrorobinetin** sample (isolated and purified)
- Deuterated solvent (e.g., Methanol- d_4 , DMSO- d_6)
- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)
- Internal standard (e.g., Tetramethylsilane - TMS)

Procedure:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the purified **(+)-Dihydrorobinetin** sample.

- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Methanol-d₄) in a clean, dry vial.
- Ensure the sample is fully dissolved. If necessary, use gentle vortexing or sonication.
- Filter the solution through a small plug of glass wool or a syringe filter into a clean 5 mm NMR tube to remove any particulate matter.
- Add a small amount of TMS as an internal standard for chemical shift referencing (δ 0.00 ppm).
- Cap the NMR tube securely.
- NMR Data Acquisition:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical solvent peak.
 - Acquire a standard 1D ¹H NMR spectrum. Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Acquire a 1D ¹³C NMR spectrum. This typically requires a larger number of scans due to the lower natural abundance of ¹³C. Proton decoupling is used to simplify the spectrum.
 - For complete structural assignment, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) should be performed.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase the resulting spectra.

- Perform baseline correction.
- Calibrate the chemical shift scale using the TMS signal (0.00 ppm).
- Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.
- Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective protons and carbons in the **(+)-Dihydrorobinetin** structure.

UV-Vis Spectroscopy

Objective: To determine the UV-Vis absorption spectrum and the wavelength of maximum absorbance (λ_{max}) for **(+)-Dihydrorobinetin**.

Materials and Equipment:

- **(+)-Dihydrorobinetin** sample (isolated and purified)
- Spectroscopic grade solvent (e.g., Methanol, Ethanol)
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer (double beam)

Procedure:

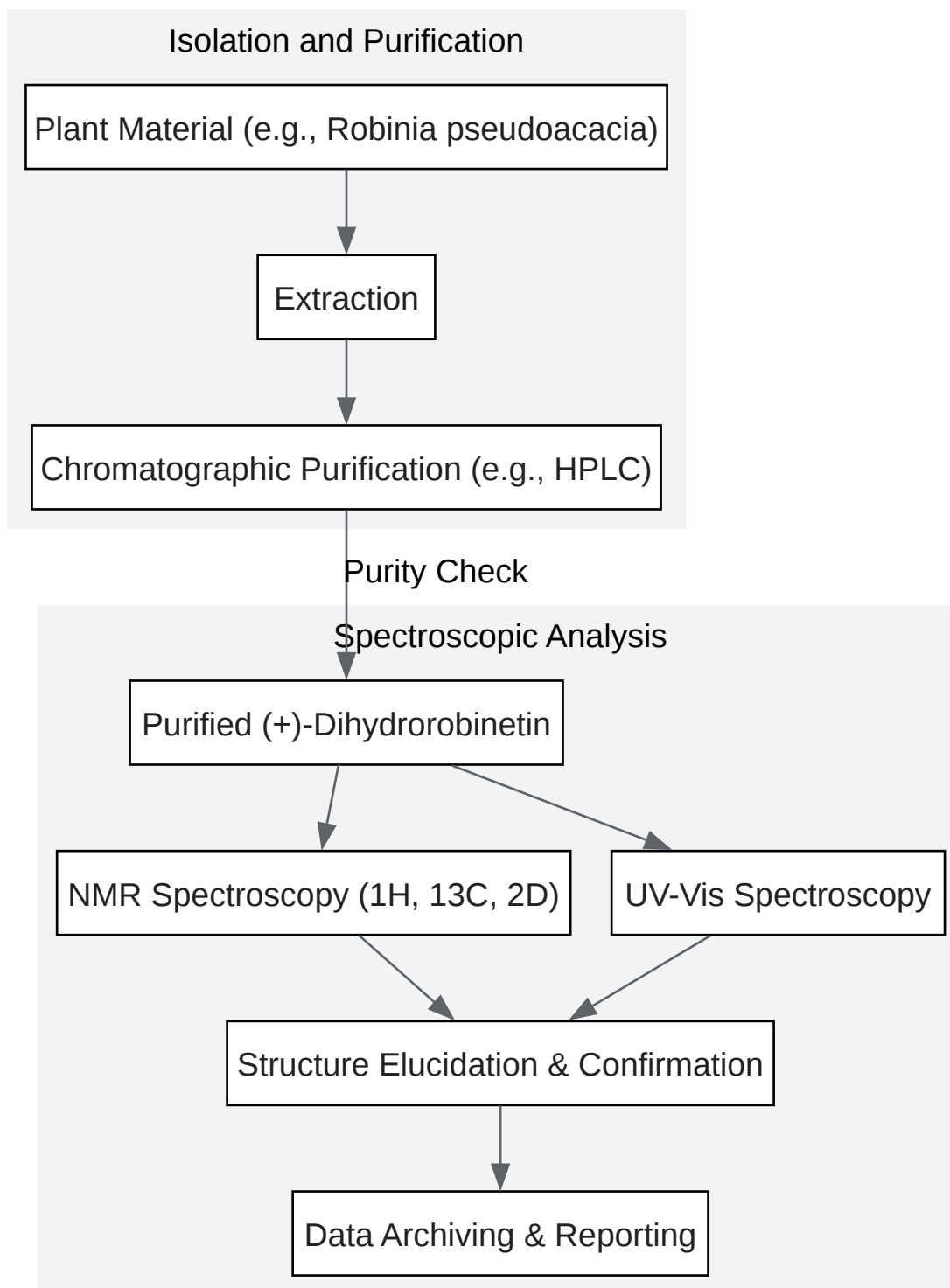
- Sample Preparation:
 - Prepare a stock solution of **(+)-Dihydrorobinetin** of a known concentration in the chosen spectroscopic grade solvent (e.g., 1 mg/mL in methanol).
 - From the stock solution, prepare a dilute solution to ensure that the absorbance reading is within the linear range of the instrument (typically 0.1 - 1.0 AU).
- UV-Vis Data Acquisition:
 - Turn on the spectrophotometer and allow the lamps to warm up for at least 15-20 minutes.
 - Set the desired wavelength range for scanning (e.g., 200-400 nm for flavonoids).

- Fill a quartz cuvette with the solvent to be used as a blank.
- Place the blank cuvette in the reference cell holder of the spectrophotometer.
- Fill another quartz cuvette with the sample solution.
- Place the sample cuvette in the sample cell holder.
- Perform a baseline correction with the blank solvent.
- Scan the sample solution over the specified wavelength range.
- Data Analysis:
 - The resulting spectrum will be a plot of absorbance versus wavelength.
 - Identify the wavelength(s) of maximum absorbance (λ_{max}).
 - If the concentration of the solution and the path length of the cuvette are known, the molar absorptivity (ϵ) can be calculated using the Beer-Lambert law ($A = \epsilon cl$).

Visualization of Analytical Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a natural product like **(+)-Dihydrorobinetin**.

Workflow for Spectroscopic Analysis of (+)-Dihydorobinetin

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Caption: General workflow for the isolation and spectroscopic analysis of (+)-**Dihydrorobinetin**.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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